

# 2-n-Octyloxybenzaldehyde: Core Properties, Mechanistic Synthesis, and Advanced Applications

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## Compound of Interest

Compound Name: 2-Octyloxy-benzaldehyde

Cat. No.: B11874767

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## Executive Summary

2-n-Octyloxybenzaldehyde (also referred to as 2-(octyloxy)benzaldehyde) is a highly versatile ortho-substituted benzaldehyde derivative. Characterized by a reactive aldehyde moiety coupled with a lipophilic n-octyl chain, this compound serves as a critical building block in advanced organic synthesis. This technical guide provides an in-depth analysis of its physicochemical properties, establishes a self-validating mechanistic protocol for its synthesis, and explores its downstream applications in pharmaceutical drug development and organic electronics.

## Core Identity & Physicochemical Data

The structural integrity of 2-n-octyloxybenzaldehyde relies on the balance between its polar aldehyde headgroup and its non-polar, eight-carbon aliphatic tail. This amphiphilic-like nature dictates its solubility profile and its behavior in subsequent coupling reactions (e.g., Wittig or Aldol condensations).

## Quantitative Data Summary

Property	Value
Chemical Name	2-n-Octyloxybenzaldehyde
Synonyms	2-(octyloxy)benzaldehyde
CAS Registry Number	24083-11-2[1]
Molecular Formula	C15H22O2[1]
Molecular Weight	234.33 g/mol [1]
Appearance	Clear, pale yellow to colorless liquid
Solubility	Soluble in DMF, DCM, EtOAc, EtOH; Insoluble in water

## Mechanistic Synthesis Protocol

The synthesis of 2-n-octyloxybenzaldehyde is achieved via a classic Williamson ether synthesis, utilizing salicylaldehyde (2-hydroxybenzaldehyde) and 1-bromooctane[2].

## Causality & Experimental Design

The reaction requires a base, typically potassium carbonate (

), to deprotonate the phenolic hydroxyl group of salicylaldehyde, generating a highly nucleophilic phenoxide anion. The selection of a polar aprotic solvent, such as N,N-dimethylformamide (DMF), is a critical experimental choice. DMF effectively solvates the potassium cations but leaves the phenoxide anion relatively "naked" and highly reactive, thereby accelerating the

nucleophilic substitution on the primary alkyl halide[2].

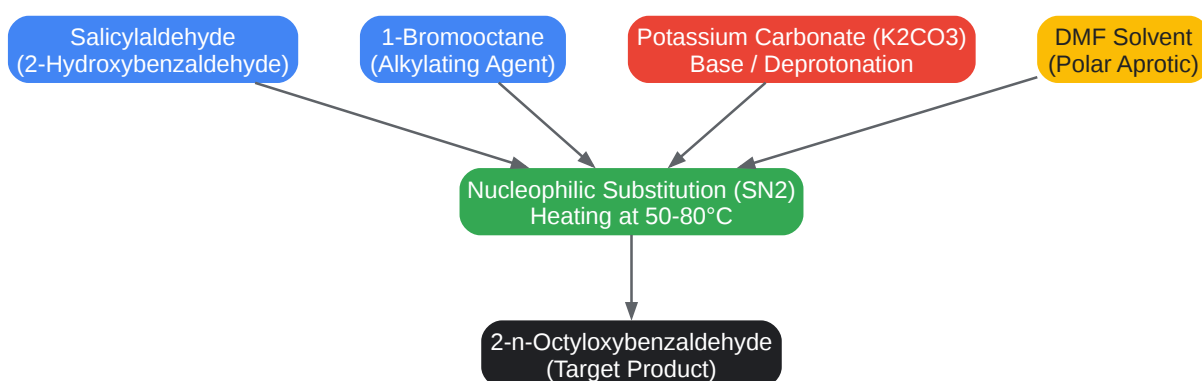
## Step-by-Step Methodology

To ensure a self-validating and high-yield workflow, follow this protocol:

- **Preparation & Deprotonation:** In an oven-dried round-bottom flask equipped with a magnetic stirrer, suspend 1.0 equivalent of salicylaldehyde (e.g., 5.00 g) and 1.5 equivalents of anhydrous

(e.g., 10.3 g) in 50 mL of dry DMF[2]. Stir the suspension at room temperature for 15–30 minutes to ensure complete deprotonation.

- Alkylation: Dropwise add 1.1 to 1.2 equivalents of 1-bromooctane to the activated mixture[2].
- Thermal Activation: Elevate the temperature to 50°C and stir for 3.5 to 5 hours[2]. The thermal energy overcomes the activation barrier for the displacement.
- In-Process Monitoring: Validate reaction progress via Thin Layer Chromatography (TLC) using a hexane/ethyl acetate (e.g., 9:1 v/v) eluent system. The disappearance of the lower-R<sub>f</sub> salicylaldehyde spot confirms completion.
- Aqueous Workup: Quench the reaction by adding distilled water. Extract the aqueous phase three times with ethyl acetate (EtOAc). Critical Step: The organic layer must be washed extensively (at least 3 times) with saturated brine to partition and remove residual DMF from the organic phase[2].
- Purification: Dry the organic layer over anhydrous magnesium sulfate ( ), filter, and concentrate under reduced pressure. Purify the crude product via silica gel column chromatography to yield pure 2-n-octyloxybenzaldehyde.



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Fig 1. Mechanistic workflow for the synthesis of 2-n-Octyloxybenzaldehyde.

## Advanced Applications

### Pharmaceutical Intermediates & Immunomodulators

2-n-Octyloxybenzaldehyde and its halogenated derivatives (such as 5-bromo-2-octyloxybenzaldehyde) are pivotal in the synthesis of amine-based immunomodulators[2]. Specifically, these compounds are precursors to structural analogs of FTY720 (Fingolimod), a sphingosine 1-phosphate (S1P) receptor modulator used clinically to suppress organ transplant rejection and treat autoimmune diseases[2]. The octyloxy chain mimics the lipophilic tail of endogenous sphingolipids, allowing the synthesized drug to effectively bind to S1P receptors.

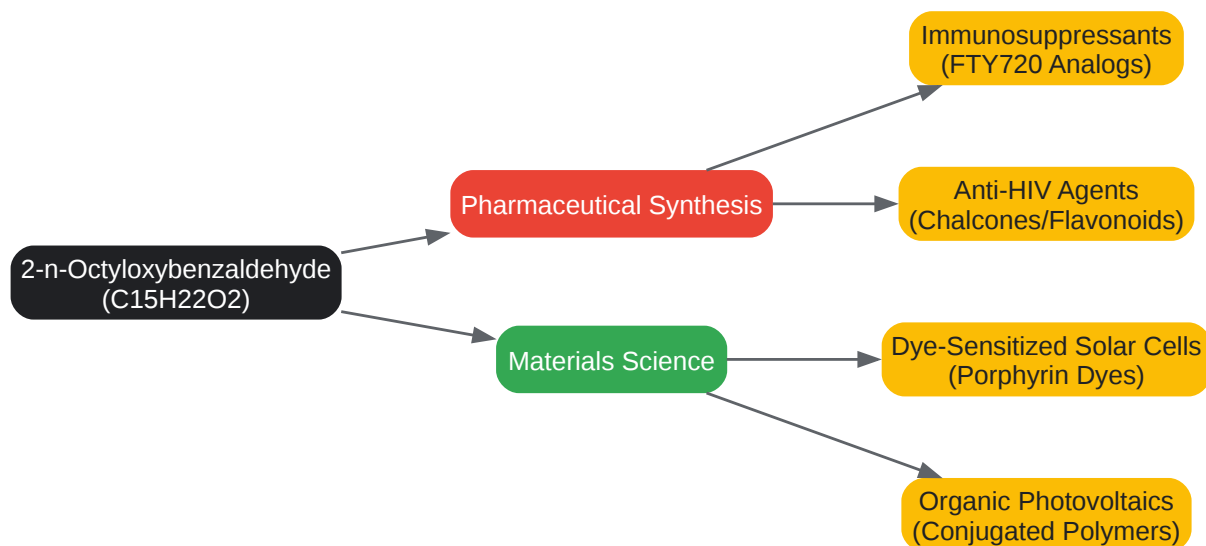
Furthermore, octyloxy-substituted benzaldehydes are utilized to synthesize chalcones, coumaranones, and other flavonoids that exhibit potent anti-HIV-1 activity by targeting viral replication pathways and minimizing cellular toxicity[3].

### Materials Science & Organic Electronics

In the realm of renewable energy and organic photovoltaics (OPVs), 2-n-octyloxybenzaldehyde is a critical building block for synthesizing conjugated polymers. It is used to engineer 2,6-linked-anthracene–benzothiadiazole based polymers for bulk heterojunction solar cells[4].

Causality in Material Design: The n-octyl chain is not merely a structural afterthought; it is strategically incorporated to disrupt intermolecular

stacking just enough to enhance the solubility of the rigid conjugated polymer backbone in organic solvents. This solubility is a mandatory requirement for solution-processed solar cell fabrication (e.g., spin-coating or roll-to-roll printing)[4]. Additionally, it serves as a precursor for zinc tetraarylporphyrinates utilized in high-efficiency Dye-Sensitized Solar Cells (DSSCs).



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Fig 2. Downstream applications in drug discovery and materials science.

## References

- Amine Compound and Use Thereof for Medical Purposes - Google Patents (US20090137530A1).
- 5-bromo-2-(octyloxy)benzaldehyde - CAS#942400-07-9 - Molaid (Synthesis of Anti-HIV agents).
- 2-(octyloxy)benzaldehyde CAS#: 24083-11-2 - ChemicalBook.
- Synthesis and characterisation of a new series of 2,6-linked-anthracene–benzothiadiazole based polymers for solar cells application - ResearchGate.

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## Sources

- [1. 2-\(octyloxy\)benzaldehyde CAS#: 24083-11-2 \[m.chemicalbook.com\]](#)

- [2. US20090137530A1 - Amine Compound and Use Thereof for Medical Purposes - Google Patents \[patents.google.com\]](#)
- [3. 5-bromo-2-\(octyloxy\)benzaldehyde - CAS号 942400-07-9 - 摩嫡化学 \[molaid.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [2-n-Octyloxybenzaldehyde: Core Properties, Mechanistic Synthesis, and Advanced Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11874767/docs#2-n-octyloxybenzaldehyde-core-properties-mechanistic-synthesis-and-advanced-applications>]

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